

A Comprehensive Safety & Handling Guide for 2,3-Difluoro-6-nitroanisole

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Compound of Interest

Compound Name: 2,3-Difluoro-6-nitroanisole

Cat. No.: B3025441

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Introduction


2,3-Difluoro-6-nitroanisole (CAS No: 66684-60-4) is a fluorinated nitroaromatic compound increasingly utilized as a key building block and intermediate in organic synthesis.[1][2] Its unique substitution pattern makes it valuable in the development of novel pharmaceutical agents and other complex molecules. However, its chemical structure also necessitates a thorough understanding of its potential hazards to ensure safe handling in a laboratory and process development setting.

This guide is designed to provide researchers, scientists, and drug development professionals with a comprehensive overview of the safety, handling, and emergency protocols for **2,3-Difluoro-6-nitroanisole**. Moving beyond a simple recitation of Safety Data Sheet (SDS) points, this document synthesizes available data to explain the causality behind safety recommendations, grounding them in the principles of industrial hygiene and risk mitigation.


Hazard Identification and GHS Classification

The primary hazards associated with **2,3-Difluoro-6-nitroanisole** are centered on its irritant properties.[1][3] While comprehensive toxicological data is limited, the available information from suppliers and chemical databases allows for a clear classification under the Globally Harmonized System (GHS).[4] The classification underscores the need for careful handling to avoid direct contact.


Table 1: GHS Hazard Classification for **2,3-Difluoro-6-nitroanisole** | Hazard Class | Hazard Statement | GHS Code | Signal Word | Pictogram | | :--- | :--- | :--- | :--- | :--- | | Skin Corrosion/Irritation | Causes skin irritation | H315 | Warning |

 alt text

| | Serious Eye Damage/Irritation | Causes serious eye irritation | H319 | Warning |

 alt text

| | Specific Target Organ Toxicity | May cause respiratory irritation | H335 | Warning |

 alt text

|

Older classification systems also list risk statements R20/21/22 (Harmful by inhalation, in contact with skin and if swallowed), suggesting that while the primary GHS classification focuses on irritation, harmful effects upon significant exposure should be presumed.^[3] This aligns with data for structurally similar compounds, such as 2,3-Difluoro-6-nitrophenol, which is classified as Acute Toxicity Category 4.^[5]

Core Physicochemical Properties

Understanding the physical properties of a chemical is fundamental to designing safe experiments and storage solutions. For instance, the compound's solid state at room temperature and its relatively high flash point influence handling and fire risk assessment.^{[1][6]}

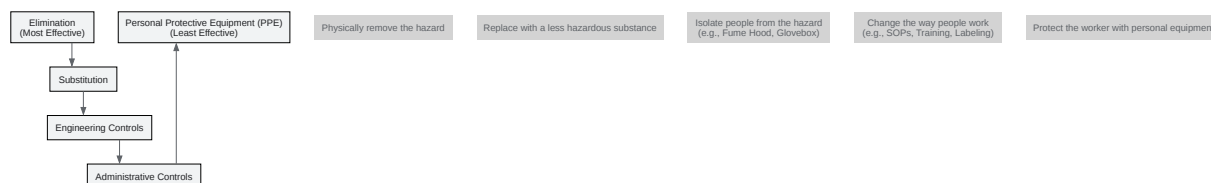
Table 2: Key Physicochemical Properties of **2,3-Difluoro-6-nitroanisole**

Property	Value	Source
CAS Number	66684-60-4	[1][3][7]
Molecular Formula	C ₇ H ₅ F ₂ NO ₃	[1][3][7]
Molecular Weight	189.12 g/mol	[1][3][7]
Appearance	Solid	[6]
Boiling Point	78 - 79 °C @ 20 mmHg	[3]
Density	~1.414 g/cm ³	[1][3]

| Flash Point | 110.4 °C [[1] |

The Hierarchy of Controls: A Risk Mitigation Workflow

A robust safety culture relies on a systematic approach to minimizing risk. The "Hierarchy of Controls" is a foundational principle in industrial hygiene that prioritizes the most effective and reliable control measures. The causality is clear: it is always preferable to remove or reduce a hazard at its source rather than relying solely on personnel to protect themselves. This guide's protocols are built upon this framework.



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Caption: The Hierarchy of Controls prioritizes safety measures.

Standard Operating Procedures (SOPs)

The following protocols are designed to be self-validating systems for the safe use of **2,3-Difluoro-6-nitroanisole**, incorporating engineering controls, administrative procedures, and PPE.

Safe Handling Protocol

This protocol is designed to minimize exposure via inhalation, skin, and eye contact.

- Pre-Handling Verification:
 - Confirm availability and functionality of a chemical fume hood and an emergency eyewash station/safety shower.
 - Ensure the Safety Data Sheet is readily accessible.
 - Verify all personnel are trained on the specific hazards of this compound.

- Personal Protective Equipment (PPE) Application:
 - Don a lab coat, ensuring it is fully buttoned.
 - Wear chemical safety goggles or a face shield conforming to EN166 or NIOSH standards.
[8]
 - Wear nitrile or other chemically resistant gloves. Inspect gloves for any signs of degradation or puncture before use.[8]
- Chemical Handling:
 - Conduct all manipulations (weighing, transferring, reactions) of **2,3-Difluoro-6-nitroanisole** inside a certified chemical fume hood to control potential dust or vapors.[9]
[10]
 - Use spatulas and glassware dedicated to the task. Avoid creating dust when transferring the solid.
 - If heating the substance, ensure the setup is secure and monitored to prevent uncontrolled release.
- Post-Handling:
 - Securely close the primary container.[1][11]
 - Decontaminate the work surface and any equipment used.
 - Remove gloves using a proper technique (without touching the outer surface) and dispose of them in a designated hazardous waste container.[8]
 - Wash hands thoroughly with soap and water.[8][11]

Secure Storage Protocol

Proper storage is critical to maintaining chemical stability and preventing accidental release.

- Container Management:

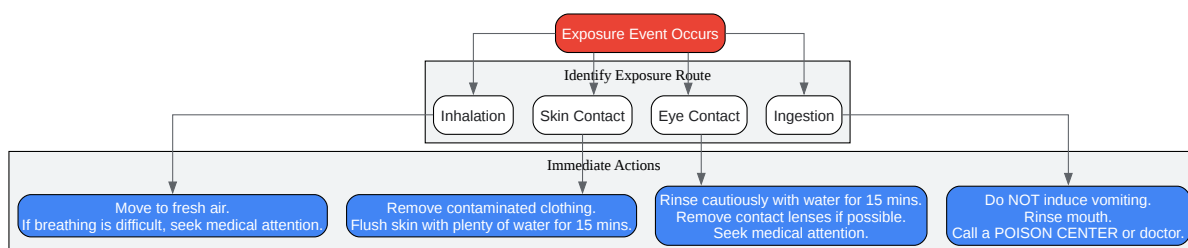
- Ensure the container is clearly labeled with the full chemical name and GHS hazard pictograms.
- Keep the container tightly closed when not in use.[\[10\]](#)[\[11\]](#)
- Storage Location:
 - Store in a cool, dry, and well-ventilated area.[\[10\]](#)[\[11\]](#) Recommended storage temperature is between 10°C and 25°C.[\[1\]](#)
 - Store away from incompatible materials, such as strong oxidizing agents, bases, and acids.[\[11\]](#)
 - Do not store with foodstuffs or feed.[\[11\]](#)
- Inventory Management:
 - Maintain an accurate inventory of the chemical.
 - Regularly inspect containers for any signs of leaks or damage.[\[11\]](#)

Emergency Response Protocols

Rapid and correct response to an exposure or spill is crucial.

First Aid Measures

The following workflow outlines the immediate steps to be taken following an accidental exposure.



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Caption: Emergency first aid workflow for exposure events.

- General Advice: In all cases of significant exposure or if symptoms persist, seek immediate medical attention and show the medical personnel the Safety Data Sheet for the product.[12]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[11][13]
- Skin Contact: Immediately flush skin with plenty of water.[14] Remove and isolate contaminated clothing.[14]
- Inhalation: Move the exposed person to fresh air at once.[13][14]
- Ingestion: If the substance is swallowed, rinse the mouth with water. Call a poison control center or doctor immediately for treatment advice.[15]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

- **Specific Hazards:** Thermal decomposition can produce hazardous gases, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen fluoride.[13][16]
- **Protective Equipment:** Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode.[13]

Toxicological Profile

There is a notable lack of comprehensive, peer-reviewed toxicological studies for **2,3-Difluoro-6-nitroanisole** specifically.[4] Therefore, a precautionary approach is warranted.

- **Acute Effects:** The primary known effects are irritation to the skin, eyes, and respiratory system, as indicated by the GHS classification.[1]
- **Chronic Effects:** No data is available regarding the carcinogenic, mutagenic, or reproductive effects of this specific compound.[4] No ingredient of this product at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.
- **Inferred Toxicity:** Based on older hazard classifications and data from analogous compounds, the substance should be treated as harmful if swallowed, inhaled, or absorbed through the skin.[3][5]

Conclusion

2,3-Difluoro-6-nitroanisole is a valuable synthetic intermediate whose safe use is contingent upon a clear understanding of its hazards and the consistent application of robust safety protocols. The core risks—irritation to the skin, eyes, and respiratory tract—can be effectively managed through the principled use of the Hierarchy of Controls, prioritizing engineering solutions like fume hoods and supplementing them with appropriate administrative controls and personal protective equipment. In the absence of extensive toxicological data, a conservative and cautious approach is the most responsible course of action for all professionals handling this compound.

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